

Personal protective equipment for handling (5E)-7-Oxozeaenol

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Compound of Interest

Compound Name: (5E)-7-Oxozeaenol

Cat. No.: B1241908

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Essential Safety and Handling Guide for (5E)-7-Oxozeaenol

(5E)-7-Oxozeaenol is a chemical compound utilized in research and development. This guide provides essential safety, handling, and disposal information for laboratory personnel, including researchers, scientists, and drug development professionals. Adherence to these guidelines is crucial to ensure personal safety and maintain a secure laboratory environment.

Hazard Identification and Safety Precautions

(5E)-7-Oxozeaenol is classified as toxic if swallowed. The GHS hazard pictogram associated with this substance is the skull and crossbones (GHS06), and the signal word is "Danger". Extreme caution should be exercised during handling.

Precautionary Statements:

- Wash hands and any exposed skin thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- If swallowed, immediately call a poison center or doctor.
- Avoid breathing dust, fume, gas, mist, vapors, or spray[1].

- Use only outdoors or in a well-ventilated area[1].

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **(5E)-7-Oxozeaenol** to minimize exposure. The following table summarizes the required PPE.

Body Part	Required PPE	Specifications & Rationale
Hands	Chemical-resistant gloves	Nitrile or latex gloves should be worn. Discard after each use and wash hands. Protects against dermal contact[2][3].
Body	Laboratory coat / Protective suit	A long-sleeved lab coat or a disposable protective suit is required to protect skin and personal clothing from contamination[2][4].
Eyes/Face	Safety goggles or face shield	Tightly fitting safety goggles or a face shield must be worn to protect against splashes and airborne particles[4][5].
Respiratory	Filtering half mask or respirator	A certified particle filtering half mask or a half mask with appropriate filters should be used, especially when handling the solid form, to prevent inhalation of dust particles[4].
Feet	Closed-toe shoes	Required in all laboratory areas to protect against spills and falling objects[2].

Quantitative Data

While specific quantitative toxicity data for the (5E) isomer is limited in the provided search results, its isomer, (5Z)-7-Oxozeaenol, has been studied more extensively. The data below for the (5Z) isomer provides context for the compound's biological activity.

Parameter	Value	Target	Notes
IC ₅₀	8.1 nM	TAK1	In the presence of TAK1-binding protein 1 (TAB1)[6].
IC ₅₀	83 nM	NF-κB activity	In a reporter assay using HEK293 cells expressing TAK1 and TAB1[6].
IC ₅₀	411 nM	MEK1	Demonstrates selectivity for TAK1[6].
IC ₅₀	268 nM	MEKK1	Demonstrates selectivity for TAK1[6].
Molecular Formula	C ₁₉ H ₂₂ O ₇	-	[6]
Molecular Weight	362.37 g/mol	-	[7]
Storage Temperature	-20°C	-	Recommended for long-term stability[6].

Handling and Disposal Plan

Operational Plan:

- **Preparation:** Before handling, ensure all necessary PPE is readily available and in good condition. Designate a specific, well-ventilated area for handling, preferably within a chemical fume hood.
- **Weighing and Reconstitution:** When weighing the solid compound, use a balance inside a fume hood to minimize dust inhalation. For reconstitution, add the solvent slowly to the vial to avoid splashing. (5Z)-7-Oxozeaenol is soluble to 25 mM in DMSO[7].

- Experimental Use: Keep containers tightly sealed when not in use. Avoid contact with skin and eyes[8].
- Decontamination: After handling, thoroughly decontaminate all surfaces, glassware, and equipment.

Disposal Plan:

- Waste: Dispose of contaminated material as hazardous waste according to institutional and local regulations. This product must not be disposed of with household garbage[1].
- Sewage: Do not allow the product to enter sewers or surface/ground water[1].
- Packaging: Uncleaned packaging should be disposed of as hazardous waste according to official regulations[1].

Experimental Protocol: General Cell Viability Assay

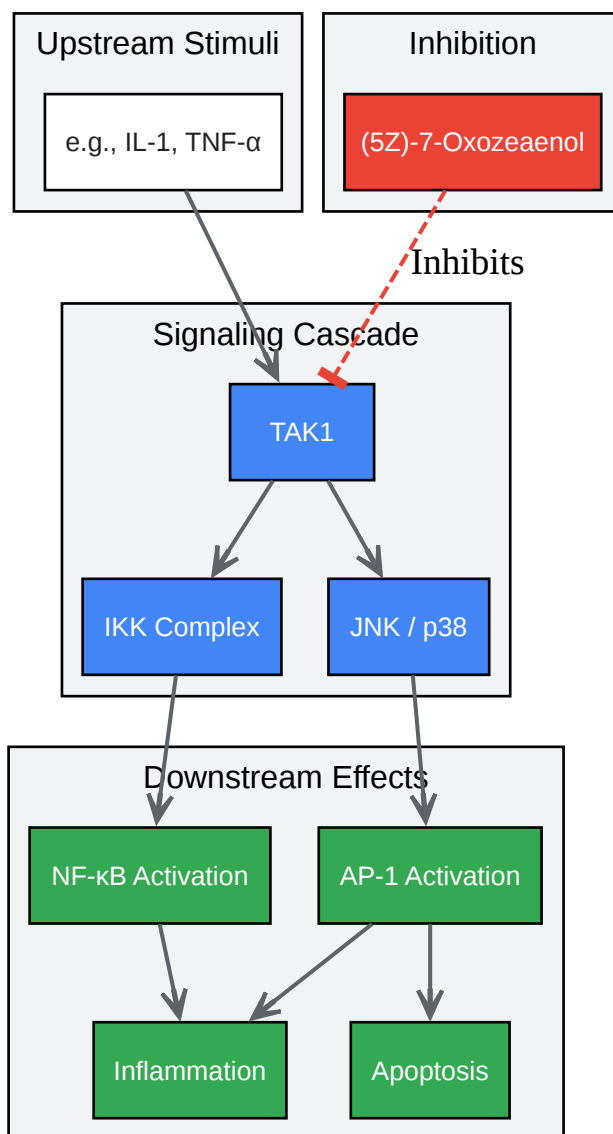
This is a general protocol for assessing the effect of **(5E)-7-Oxozeaenol** on cell viability, based on common laboratory practices.

- Cell Seeding: Plate cells in a 96-well plate at a density of 1×10^4 cells per well and incubate for 24 hours to allow for attachment.
- Compound Preparation: Prepare a stock solution of **(5E)-7-Oxozeaenol** in an appropriate solvent (e.g., DMSO). Perform serial dilutions to achieve the desired final concentrations for treatment.
- Cell Treatment: Treat the cells with various concentrations of **(5E)-7-Oxozeaenol** or a vehicle control (e.g., DMSO).
- Incubation: Incubate the treated cells for a specified period (e.g., 72 hours).
- Viability Assessment: Measure cell viability using a suitable method, such as an MTT assay.
- Data Analysis: Analyze the results to determine the effect of the compound on cell viability.

Visualization of Signaling Pathway and Workflow

The isomer, (5Z)-7-Oxozeaenol, is a known inhibitor of TAK1 (Transforming growth factor- β -activated kinase 1), which plays a crucial role in inflammatory signaling pathways.

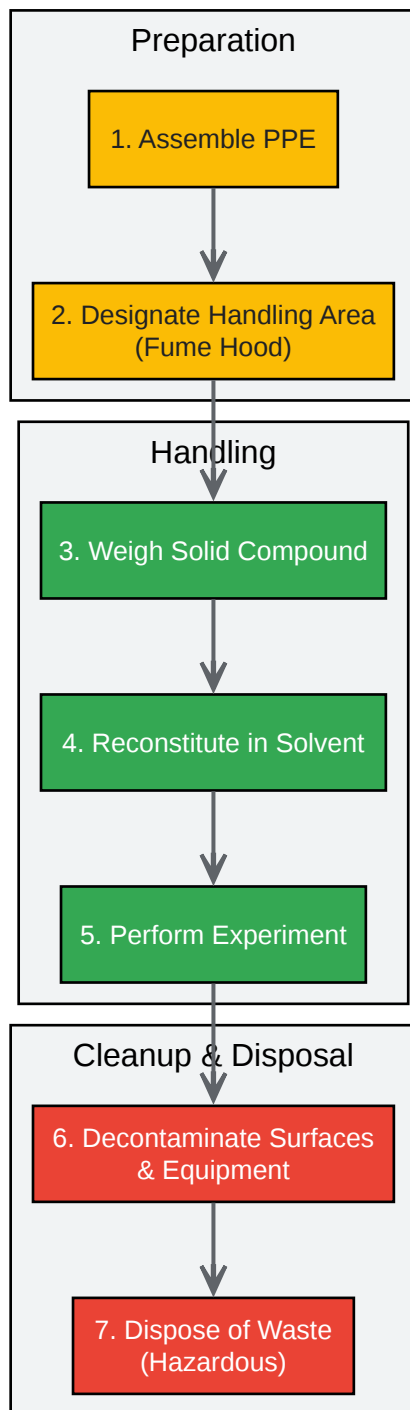
TAK1 Signaling Pathway Inhibition by 7-Oxozeaenol



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Caption: Inhibition of the TAK1 signaling pathway by (5Z)-7-Oxozeaenol.

Safe Handling Workflow for (5E)-7-Oxozeaenol



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Caption: Step-by-step workflow for the safe handling of **(5E)-7-Oxozeaenol**.

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